

Personal protective equipment for handling 2-Methyl-1H-indol-5-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-1H-indol-5-ol

Cat. No.: B079029

[Get Quote](#)

Essential Safety and Handling Guide for 2-Methyl-1H-indol-5-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical information for the handling and disposal of **2-Methyl-1H-indol-5-ol**. Adherence to these procedures is essential to ensure personal safety and maintain the integrity of experimental work.

Hazard Summary:

2-Methyl-1H-indol-5-ol is a chemical compound that requires careful handling due to its potential hazards. The primary routes of exposure are inhalation, skin contact, and eye contact. Based on available safety data, this compound is classified with the following hazard statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Appropriate personal protective equipment (PPE) is mandatory to mitigate these risks.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when working with **2-Methyl-1H-indol-5-ol**. The following table summarizes the recommended equipment.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2] A face shield should be worn in addition to goggles if there is a significant splash hazard.[3][4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) should be worn and inspected before use.[2][3] A standard laboratory coat is required, and for tasks with a higher risk of splashes, a chemically resistant apron or coveralls are recommended.[3][5]
Respiratory Protection	Work should be conducted in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust or vapors.[2][5] If dust or aerosols are likely to be generated, a NIOSH/MSHA-approved respirator should be used.[2]

Operational Plan: Safe Handling and Storage

A systematic approach to handling **2-Methyl-1H-indol-5-ol** is vital to minimize exposure and prevent contamination.

Engineering Controls:

- Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[2][5]

- Ensure that safety showers and eyewash stations are readily accessible.[6]

Handling Procedures:

- Review the Safety Data Sheet (SDS): Before beginning any work, thoroughly review the available safety information to be fully aware of all hazards and safety precautions.[5]
- Don Appropriate PPE: Wear the recommended PPE as detailed in the table above before handling the chemical.
- Weighing: Handle the solid material carefully to avoid creating dust.[5] Use a balance in a contained space or with local exhaust ventilation.
- Dissolving: When preparing solutions, slowly add the solid to the solvent to prevent splashing.[5]
- General Hygiene: Avoid all direct contact with the skin and eyes.[2] Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[2][7] Wash hands thoroughly after handling.[6][7][8]

Storage:

- Store in a tightly closed, properly labeled container.[2][8]
- Keep in a dry, cool, and well-ventilated place away from heat and sources of ignition.[2][8]
- For long-term stability, storage in a freezer is recommended.[1][7]

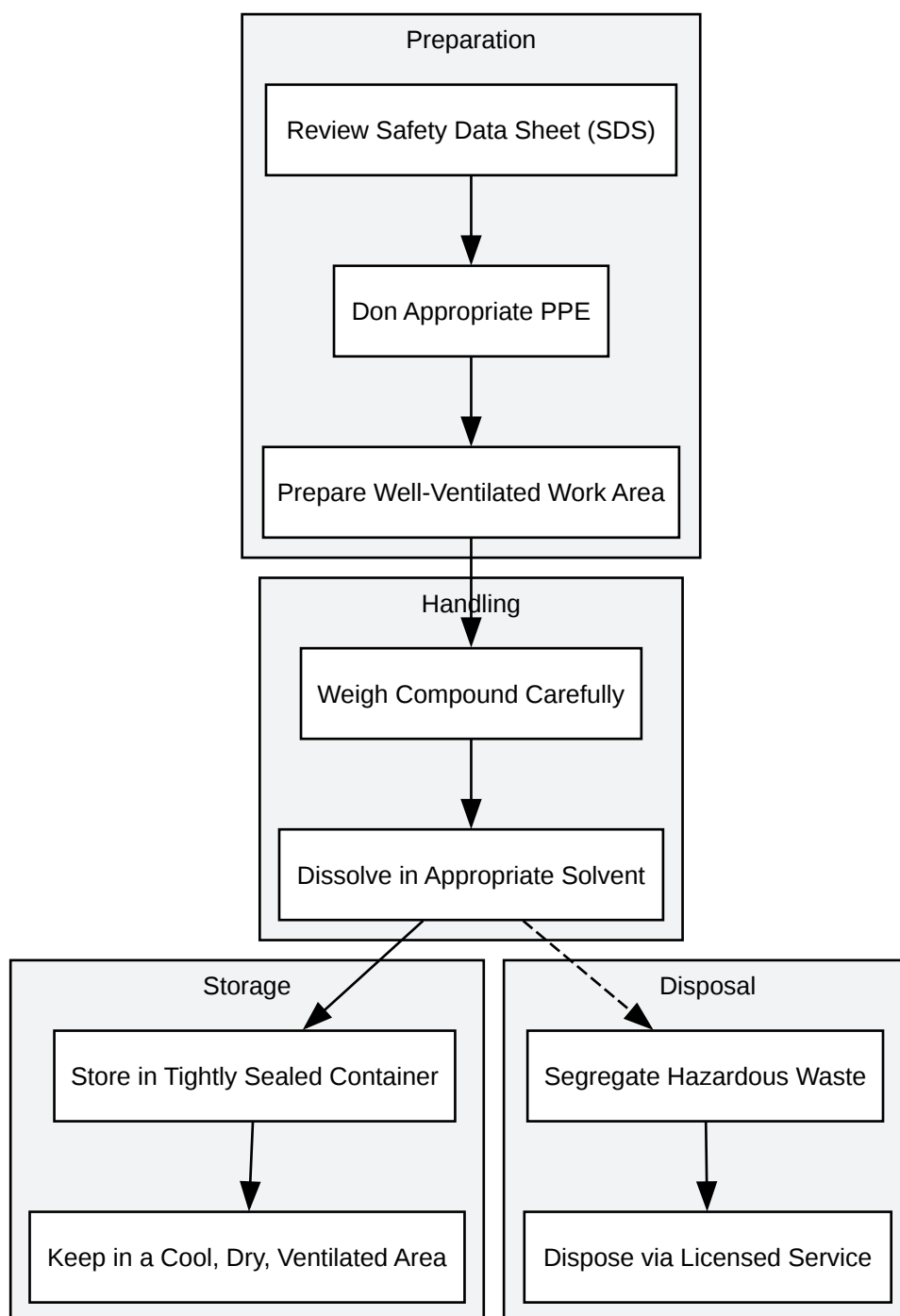
Disposal Plan

The disposal of **2-Methyl-1H-indol-5-ol** and its containers must be managed as hazardous waste.[2]

- Waste Segregation: Designate a specific, clearly labeled waste container for **2-Methyl-1H-indol-5-ol** and any contaminated materials (e.g., gloves, weighing paper, pipette tips).[9]
- Container Management: Keep waste containers tightly capped, except when adding waste.[2]

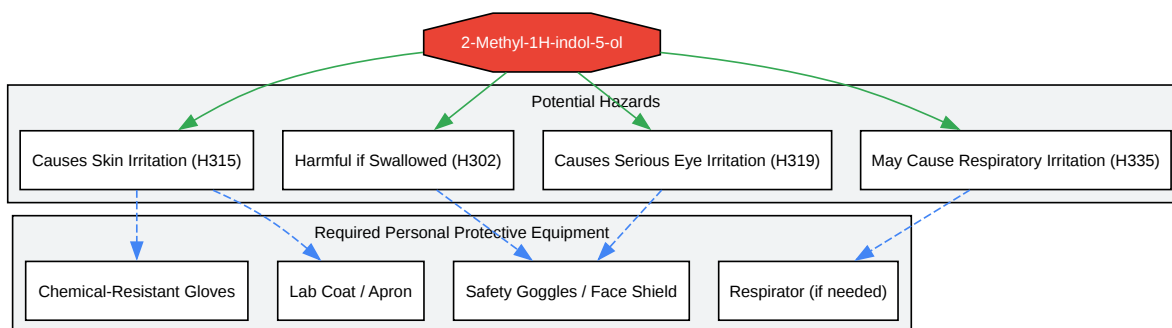
- Disposal Route: Do not dispose of this chemical down the drain or in regular trash.[9] All waste must be disposed of by a licensed professional waste disposal service in accordance with local, state, and federal regulations.[2][8][9]

Diagrams



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Methyl-1H-indol-5-ol**.



[Click to download full resolution via product page](#)

Caption: Relationship between hazards and required PPE.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methyl-1H-indol-5-ol | 13314-85-7 [sigmaaldrich.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 5. benchchem.com [benchchem.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]

- 8. fishersci.com [fishersci.com]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Methyl-1H-indol-5-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079029#personal-protective-equipment-for-handling-2-methyl-1h-indol-5-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com